



# A Technical Safety Guide to Bifenox-d3 for **Research Applications**

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Bifenox-d3	
Cat. No.:	B15614930	Get Quote

Introduction: This document provides a comprehensive overview of the safety, toxicological, and environmental hazard data for **Bifenox-d3**. As is standard for isotopically labeled compounds used for research and analytical purposes, the safety and toxicological data are primarily derived from studies conducted on the parent, unlabeled compound, Bifenox (CAS No. 42576-02-3)[1]. Bifenox is a diphenyl ether herbicide used to control broad-leaved weeds and some grasses[2][3]. This guide is intended for researchers, scientists, and professionals in drug development who may handle this substance.

# **Physical and Chemical Properties**

The fundamental physical and chemical characteristics of Bifenox are crucial for understanding its behavior, solubility, and potential for environmental distribution.



Property	Value	Source
IUPAC Name	methyl 5-(2,4- dichlorophenoxy)-2- nitrobenzoate	[4]
CAS Number	42576-02-3 (Bifenox); 2733718-91-5 (Bifenox-d3)	[1][5][6]
Molecular Formula	C14H9Cl2NO5 (Bifenox); C14D3H6Cl2NO5 (Bifenox-d3)	[5][6]
Molecular Weight	342.13 g/mol (Bifenox); 345.15 g/mol (Bifenox-d3)	[4][5]
Appearance	Yellow to tan solid/crystals	[7][8]
Melting Point	84 - 89 °C	[7][8]
Water Solubility	0.398 mg/L at 25 °C	[4]
Vapor Pressure	$2.4 \times 10^{-6}$ mm Hg at 30 °C	[7]
Log Kow (n-octanol/water)	4.48	[9]

# **Toxicological Data**

Mammalian toxicity data indicates a low acute toxicity profile for Bifenox via oral, dermal, and inhalation routes.

Metric	Species	Value	Source
LD50 (Oral)	Rat	>6,400 mg/kg	[1][7]
LD50 (Oral)	Mouse	4,556 mg/kg	[7]
LD50 (Dermal)	Rabbit	>20,000 mg/kg	[1]
LC <sub>50</sub> (Inhalation)	Rat	>200,000 mg/m <sup>3</sup>	[1]
NOAEL (2-year study)	Rat	750 mg/kg food	[10]



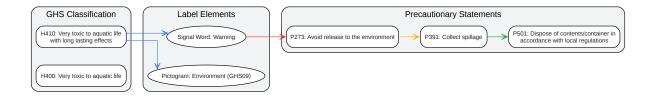
## **Ecotoxicity Data**

Bifenox is classified as very toxic to aquatic life, with long-lasting effects[5][9][11]. It is particularly toxic to algae[2][3].

Metric	Species	Value	Source
ErC50 (Algae)	Desmodesmus subspicatus	0.19 μg/L	[10]
NOEC (Algae)	Desmodesmus subspicatus	0.125 μg/L	[10]
Bioaccumulation (BCF)	Fish (whole)	1,500	[10]
Bioaccumulation (BCF)	Fish (fillet)	460	[10]
Bioaccumulation (BCF)	Fish (viscera)	2,400	[10]

# **Hazard Identification and Logic**

Bifenox is classified under the Globally Harmonized System (GHS) primarily for its environmental hazards. The diagram below illustrates the logical flow from classification to the required labeling and handling precautions.



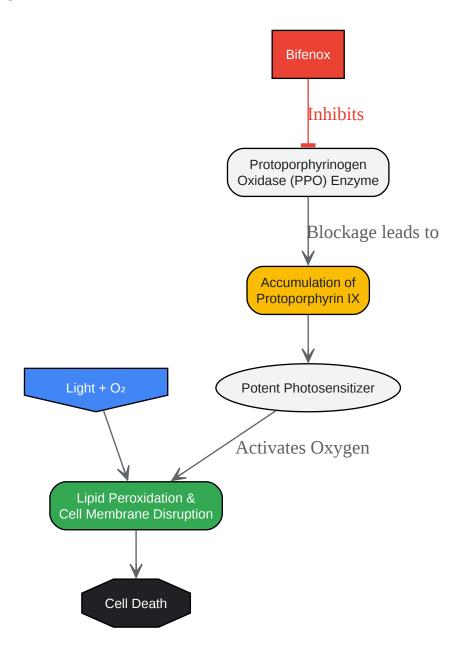
Click to download full resolution via product page



Caption: Logical relationship between GHS classification and precautionary actions for Bifenox.

#### **Mechanism of Action**

Bifenox functions as a herbicide by inhibiting the enzyme protoporphyrinogen oxidase (PPO) within the chlorophyll synthesis pathway[12]. This inhibition leads to an accumulation of protoporphyrin IX, a potent photosensitizer. In the presence of light and oxygen, this molecule causes rapid lipid peroxidation, leading to the disruption of cell membranes and ultimately, plant death[10][12][13].



Click to download full resolution via product page



Caption: Bifenox mechanism of action via inhibition of the PPO enzyme.

# Representative Experimental Protocols

The toxicological data presented in safety data sheets are derived from standardized testing protocols. The exact study reports are proprietary, but the methodologies follow established international guidelines.

### Acute Oral Toxicity (LD50) - Representative Protocol

The reported oral LD<sub>50</sub> value for rats (>6,400 mg/kg) was likely determined using a method similar to the OECD Test Guideline 420 (Acute Oral Toxicity – Fixed Dose Procedure).

- Objective: To determine the dose at which a substance produces mortality.
- Principle: A step-wise procedure where a group of animals (typically female rats) is dosed at a defined level. The outcome of the test determines the next step:
  - A single animal is dosed at a specific level (e.g., 2000 mg/kg).
  - If the animal survives, four additional animals are dosed at the same level. If all survive,
    the LD<sub>50</sub> is determined to be greater than the test dose, and the test is concluded.
  - If the first animal dies, the dose is lowered for the next group of animals.
- Animals: Healthy, young adult rats of a standard laboratory strain are used. They are fasted prior to dosing.
- Procedure: The test substance is administered in a single dose by gavage. Animals are observed for mortality, signs of toxicity, and body weight changes for at least 14 days.
- Endpoint: The LD<sub>50</sub> is the statistically estimated dose that would cause mortality in 50% of the test population. A value >2000 mg/kg or >5000 mg/kg generally indicates low acute toxicity.

# Algal Growth Inhibition (EC<sub>50</sub>) - Representative Protocol



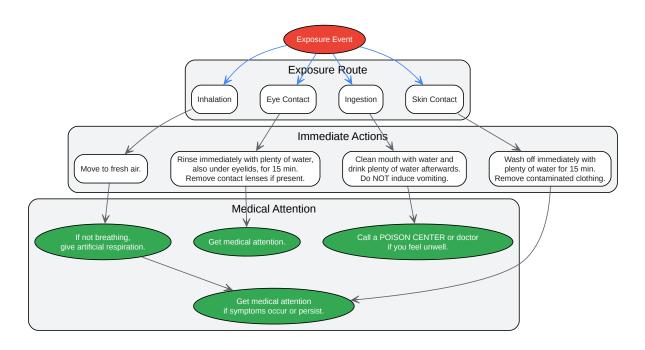
The high toxicity of Bifenox to algae ( $ErC_{50} = 0.19 \,\mu g/L$ ) was likely determined using a method based on OECD Test Guideline 201 (Alga, Growth Inhibition Test).

- Objective: To determine the effects of a substance on the growth of a freshwater microalga.
- Principle: Exponentially growing cultures of a selected algal species (e.g., Desmodesmus subspicatus) are exposed to various concentrations of the test substance over several generations (typically 72 hours).
- Procedure:
  - Test cultures are set up in a nutrient-rich medium with a range of Bifenox concentrations.
  - Cultures are incubated under constant fluorescent lighting and temperature (e.g., 21-24
    °C) to permit growth.
  - Algal growth is measured at least daily by cell counts or a surrogate measurement like chlorophyll fluorescence.
- Endpoint: The growth rate and yield are calculated for each concentration. The EC₅₀ is the concentration of the test substance that causes a 50% reduction in growth or yield compared to an untreated control.

### **First Aid and Emergency Workflow**

In case of accidental exposure, the following first aid measures should be taken. This workflow provides a logical sequence of actions based on the route of exposure.





Click to download full resolution via product page

Caption: First aid workflow for different routes of exposure to **Bifenox-d3**.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. microchem.fr [microchem.fr]



- 3. Bifenox [sitem.herts.ac.uk]
- 4. Bifenox | C14H9Cl2NO5 | CID 39230 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. file.medchemexpress.eu [file.medchemexpress.eu]
- 6. Bifenox-d3 | CAS 2733718-91-5 | LGC Standards [lgcstandards.com]
- 7. Bifenox [drugfuture.com]
- 8. fishersci.com [fishersci.com]
- 9. cdn.chemservice.com [cdn.chemservice.com]
- 10. circabc.europa.eu [circabc.europa.eu]
- 11. accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com [accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com]
- 12. Bifenox Wikipedia [en.wikipedia.org]
- 13. The Analysis of Bifenox and Dichlobenil Toxicity in Selected Microorganisms and Human Cancer Cells PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Safety Guide to Bifenox-d3 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614930#bifenox-d3-safety-data-sheet-information]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com